

Core Information on Indole-3-Glycerol Phosphate

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Compound Focus: 1-C-(Indol-3-yl)glycerol 3-phosphate

CAS No.: 4220-97-7

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Indole-3-glycerol phosphate is an intermediate compound in the biosynthesis of tryptophan. The table below summarizes its key characteristics based on current literature.

Aspect	Description
Primary Role	Intermediate in the tryptophan biosynthesis pathway [1].
Enzyme	Synthesized by Indole-3-glycerol phosphate synthase (IGPS) [1].
Pathway	Tryptophan Biosynthesis [1].
Direct Biomarker Role	No direct evidence found in current search results for use as a diagnostic or prognostic biomarker in human disease.
Therapeutic Significance	IGPS is a validated antimicrobial drug target (e.g., in <i>Mycobacterium tuberculosis</i>), highlighting its biological importance [1] [2].

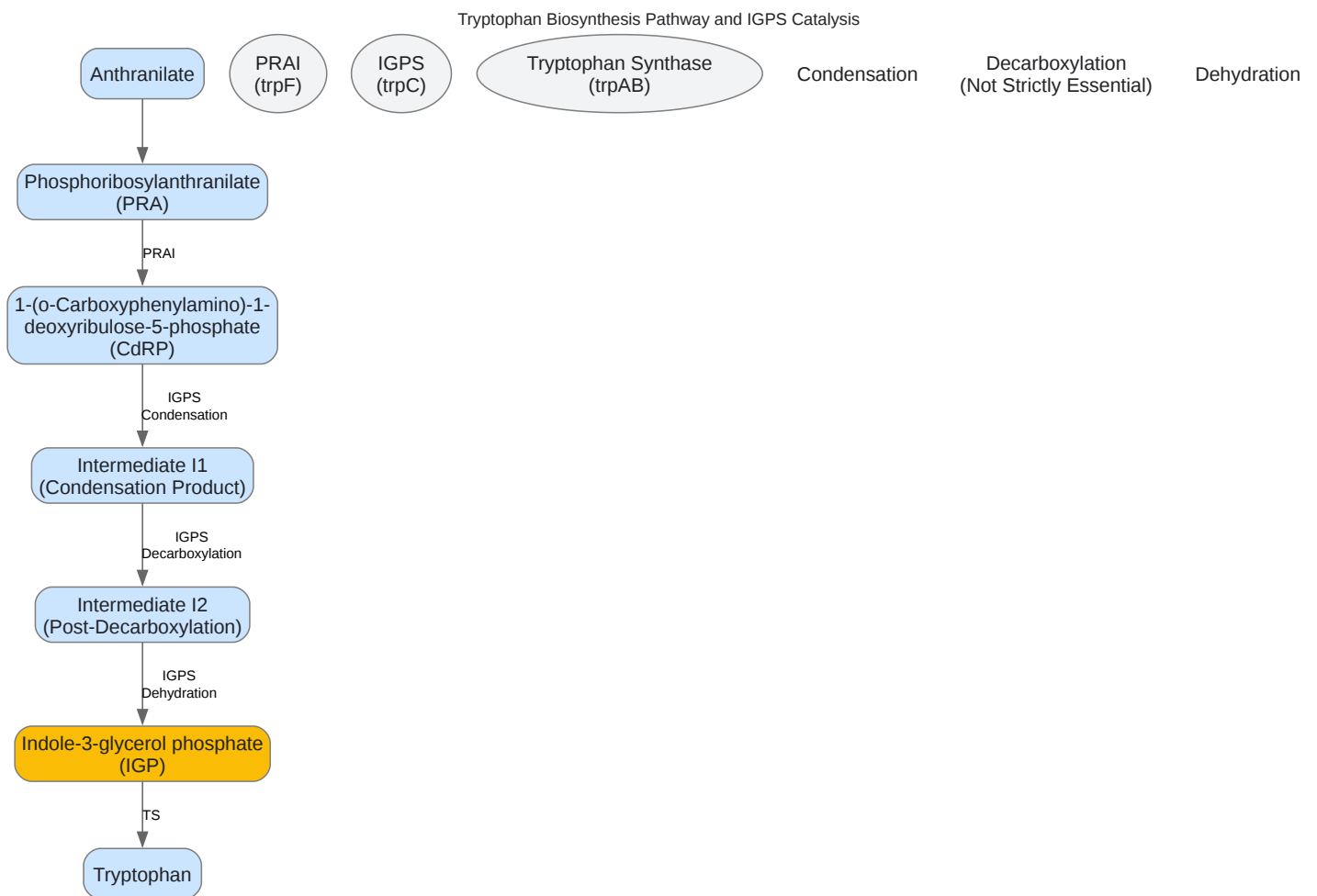
Experimental Insights into IGPS and IGP

Although IGP itself is not highlighted as a biomarker, recent studies have revealed complex details about its producing enzyme, IGPS. The following table summarizes key experimental findings.

Study Focus	Key Finding	Experimental Method / Note
IGPS Decarboxylation Step [1]	Decarboxylation is not an absolutely essential step in IGPS catalysis, challenging a long-held mechanistic view.	Discontinuous enzyme kinetics assay with the decarboxylated substrate analog PAdRP.
IGPS Catalytic Mechanism [2]	Identified Glu-51 as the general base and Lys-53 as the general acid for the dehydration step (in <i>S. solfataricus</i> numbering).	Site-directed mutagenesis coupled with kinetic analysis of mutant enzymes.
IGPS Structure [1]	Structure of <i>P. aeruginosa</i> IGPS in complex with substrate analog rCdRP revealed a previously unobserved conformation closer to the reactive state.	X-ray Crystallography (structure with 8 molecules in the asymmetric unit).

Tryptophan Biosynthesis Pathway and IGPS Role

The following diagram illustrates the position of IGP in the tryptophan biosynthesis pathway and the key catalytic steps of the IGPS enzyme.



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> The tryptophan biosynthesis pathway and the multi-step catalytic mechanism of IGPS, showing the production of IGP.

Research Context and Alternatives

- IGP in Research: The focus on IGP in recent literature is primarily fundamental science, exploring its enzymatic production rather than its clinical application as a biomarker [1] [2].
- Tryptophan Metabolites as Biomarkers: **Your query is scientifically insightful. Other tryptophan metabolites, particularly indole-3-acetic acid (IAA)**, are actively investigated as biomarkers, such as in differentiating subtypes of inflammatory bowel disease (IBD) [3].
- Experimental Protocol Considerations: **While a specific protocol for measuring IGP in biological fluids was not found, studying IGPS enzyme activity typically involves discontinuous assays and X-ray crystallography** for structural insights [1]. For metabolite quantification, techniques like **liquid chromatography-mass spectrometry (LC-MS)** are standard, as used for related metabolites in biomarker studies [3].

Key Takeaways for Researchers

- **Indole-3-glycerol phosphate** is currently recognized in the scientific literature as a crucial metabolic intermediate but not as a clinical biomarker.
- The enzyme responsible for its synthesis, **IGPS**, remains a significant research subject due to its complex catalytic mechanism and potential as an antimicrobial target.
- Research on biomarkers related to tryptophan metabolism is active but centers on other molecules, such as indole-3-acetic acid.

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References

1. Structure and kinetics of indole-3-glycerol phosphate ... [pmc.ncbi.nlm.nih.gov]

2. (PDF) Functional Identification of the General Acid and Base in the... [academia.edu]

3. Identifying robust biomarkers for the diagnosis and subtype ... [nature.com]

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